

Technical Support Center: Purification of Bis(neopentyl glycolato)diboron by Recrystallization

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Compound of Interest

Compound Name: *Bis(neopentyl glycolato)diboron*

Cat. No.: *B139214*

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the purification of **bis(neopentyl glycolato)diboron** by recrystallization.

Frequently Asked Questions (FAQs)

Q1: What is **bis(neopentyl glycolato)diboron**?

A1: **Bis(neopentyl glycolato)diboron** is an organic boron compound with the chemical formula $C_{10}H_{20}B_2O_4$.^{[1][2][3]} It is commonly used as a reagent in organic synthesis, particularly for the preparation of boronic acid esters for reactions like the Suzuki-Miyaura cross-coupling.^{[4][5]}

Q2: What are the key physical properties of **bis(neopentyl glycolato)diboron**?

A2: It is a white to off-white solid or crystalline powder with a melting point in the range of 180.5-184.5 °C.^{[1][2][3][4][6]} Its molecular weight is approximately 225.89 g/mol.^{[1][2][3][6]}

Q3: What solvents are suitable for the recrystallization of **bis(neopentyl glycolato)diboron**?

A3: Toluene is a commonly cited solvent for the recrystallization of **bis(neopentyl glycolato)diboron**.^{[1][4][5]} It is also soluble in ethanol and dimethylformamide, and slightly

soluble in chloroform and ethyl acetate.[1][2][3][7] The choice of solvent may depend on the impurities present.

Q4: What are the typical storage and handling conditions for **bis(neopentyl glycolato)diboron**?

A4: **Bis(neopentyl glycolato)diboron** is sensitive to moisture and should be stored in a cool, dry, and well-ventilated place under an inert atmosphere.[1][7][8] It is recommended to handle it in a controlled environment to prevent degradation.

Q5: What are the main safety precautions when working with **bis(neopentyl glycolato)diboron**?

A5: It is advisable to wear appropriate personal protective equipment (PPE), including gloves, eye protection, and a dust mask, as the compound can cause skin and eye irritation.[8][9] Ensure adequate ventilation in the work area.[8]

Data Presentation

Table 1: Physical and Chemical Properties of **Bis(neopentyl glycolato)diboron**

| Property | Value |
|------------------|--|
| Chemical Formula | C ₁₀ H ₂₀ B ₂ O ₄ [1][2][3] |
| Molecular Weight | 225.89 g/mol [1][2][3][6] |
| Appearance | White to off-white solid/crystalline powder[2][3][4] |
| Melting Point | 180.5-184.5 °C[1][2][3][4][6] |
| Boiling Point | 214.3 ± 7.0 °C[1][2] |
| Solubility | Soluble in ethanol, dimethylformamide; Slightly soluble in chloroform, ethyl acetate[1][2][3][7] |

Table 2: Recrystallization Data for **Bis(neopentyl glycolato)diboron**

| Parameter | Value |
|---------------------|-------------------------|
| Recommended Solvent | Toluene[1][4] |
| Reported Yield | 54.5% (from Toluene)[4] |

Experimental Protocols

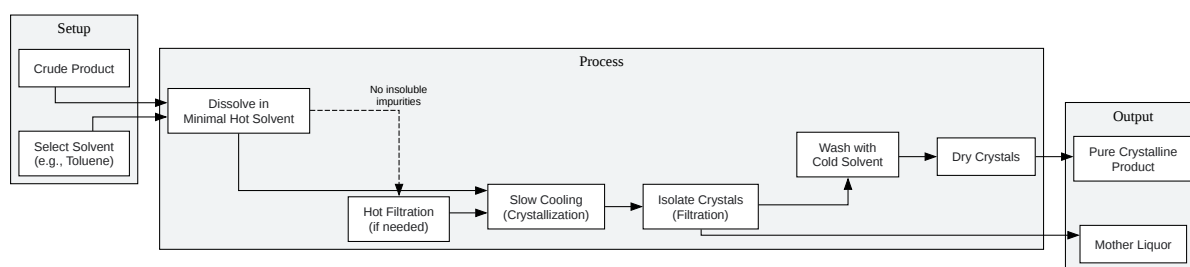
Detailed Methodology for Recrystallization from Toluene

This protocol is based on procedures described in the literature for the purification of **bis(neopentyl glycolato)diboron**. [4][5]

- **Dissolution:** In a fume hood, add the crude **bis(neopentyl glycolato)diboron** to a suitable flask equipped with a reflux condenser and a magnetic stir bar. Add a minimal amount of toluene to the flask.
- **Heating:** Gently heat the mixture with stirring to the boiling point of toluene (approximately 111 °C). Continue to add small portions of toluene until all the solid has dissolved. Avoid adding an excess of solvent to ensure a good yield.
- **Hot Filtration (Optional):** If insoluble impurities are present, perform a hot filtration through a pre-warmed funnel with filter paper to remove them. This step should be done quickly to prevent premature crystallization.
- **Cooling and Crystallization:** Allow the hot, clear solution to cool slowly to room temperature. The rate of cooling can influence crystal size. For smaller, purer crystals, faster cooling may be employed. For larger crystals, slower cooling is preferred. Once at room temperature, the flask can be placed in an ice bath or a refrigerator (2-8 °C) to maximize crystal formation. [1]
- **Isolation of Crystals:** Collect the crystals by vacuum filtration using a Büchner funnel.
- **Washing:** Wash the collected crystals with a small amount of cold toluene to remove any remaining soluble impurities.
- **Drying:** Dry the purified crystals under vacuum to remove any residual solvent. The final product should be a white crystalline solid.

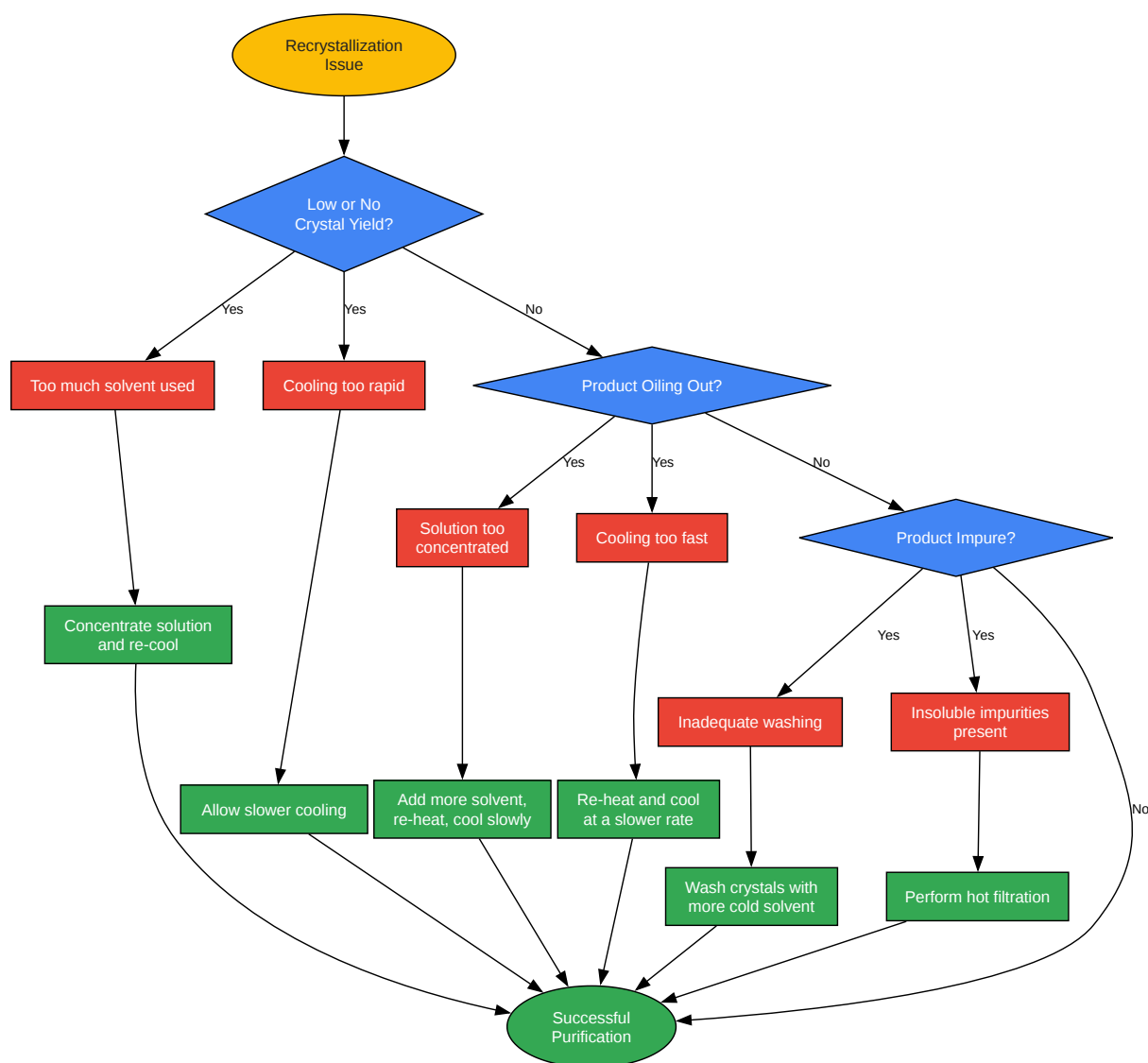
- Characterization: Confirm the purity of the recrystallized product by measuring its melting point and, if necessary, by spectroscopic methods such as NMR.[4][5]

Mandatory Visualization



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Caption: Workflow for the recrystallization of **bis(neopentyl glycolato)diboron**.



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